

Safety and Handling of 1-Isopropylpyrazole: A Technical Guide

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Compound of Interest

Compound Name: **1-Isopropylpyrazole**

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This technical guide provides comprehensive safety and handling information for **1-Isopropylpyrazole**, a heterocyclic organic compound with applications in chemical synthesis and pharmaceutical research. The following sections detail the known hazards, exposure controls, and emergency procedures associated with this compound, drawing from available safety data sheets and general best practices for handling pyrazole derivatives.

Hazard Identification and Classification

1-Isopropylpyrazole is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), the following hazard statements apply.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.
Skin Irritation	2	H315: Causes skin irritation.
Serious Eye Damage	1	H318: Causes serious eye damage.
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs (spleen, Thyroid) through prolonged or repeated exposure.
Hazardous to the Aquatic Environment, Acute Hazard	3	H402: Harmful to aquatic life.
Hazardous to the Aquatic Environment, Long-term Hazard	3	H412: Harmful to aquatic life with long lasting effects.

Signal Word: Danger

Physical and Chemical Properties

While a comprehensive, experimentally verified dataset for **1-Isopropylpyrazole** is not consistently available across all parameters, the following information has been reported.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ N ₂	[1]
Molecular Weight	110.16 g/mol	[2]
Boiling Point	143 °C [1] , 148°C [3]	[1] [3]
Appearance	Colorless syrupy product [3]	[3]
Storage Temperature	2-8°C (Refrigerator) [2]	[2]

Toxicological Information

Specific quantitative toxicological data such as LD50 and LC50 values for **1-Isopropylpyrazole** are not readily available in the public domain. However, the GHS classification indicates that the substance is harmful if swallowed and toxic in contact with skin. Prolonged or repeated exposure may cause damage to the spleen and thyroid.

Experimental Protocols

Handling and Personal Protective Equipment (PPE)

Due to the hazardous nature of **1-Isopropylpyrazole**, strict adherence to safety protocols is mandatory.

Protocol for Handling **1-Isopropylpyrazole**:

- Engineering Controls: All work with **1-Isopropylpyrazole**, especially when handling the solid form or preparing solutions, must be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[\[4\]](#)[\[5\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[6\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)

- Skin Protection: Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile gloves).[5] Gloves must be inspected before use and disposed of properly after handling the compound. Avoid skin contact by using proper glove removal techniques.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.
- General Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[7]

Spill Cleanup Procedure

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

Protocol for a Small Solid Spill of **1-Isopropylpyrazole**:

- Evacuate and Secure the Area: Alert personnel in the immediate vicinity and restrict access to the spill area.
- Don Appropriate PPE: Wear the PPE detailed in section 4.1.
- Contain the Spill: Gently cover the spill with an inert absorbent material such as vermiculite, sand, or a commercial spill absorbent for solids.[8][9] Avoid creating dust.[8][9]
- Collect the Material: Carefully scoop the absorbed material into a labeled, sealable hazardous waste container using non-sparking tools.[8][9][10]
- Decontaminate the Area: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol, followed by soap and water), and place the cleaning materials into the hazardous waste container.[8][9]
- Dispose of Waste: Seal the hazardous waste container and dispose of it according to institutional and local regulations.

Waste Disposal

All waste containing **1-Isopropylpyrazole** must be treated as hazardous waste.

Protocol for Disposal of **1-Isopropylpyrazole** Waste:

- Containerization: Collect all solid waste (e.g., contaminated gloves, weigh boats, absorbent materials) and liquid waste (e.g., reaction mixtures, mother liquors) in separate, clearly labeled, and sealed hazardous waste containers.[11][12]
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name "**1-Isopropylpyrazole**".[11][12]
- Storage: Store the waste container in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company, following all institutional, local, and national regulations.[13] Do not pour **1-Isopropylpyrazole** or its solutions down the drain.[11][14]

Synthesis

The synthesis of **1-Isopropylpyrazole** is typically achieved through the alkylation of pyrazole with an isopropyl halide. The following is a representative, non-optimized protocol based on literature methods.[1][3]

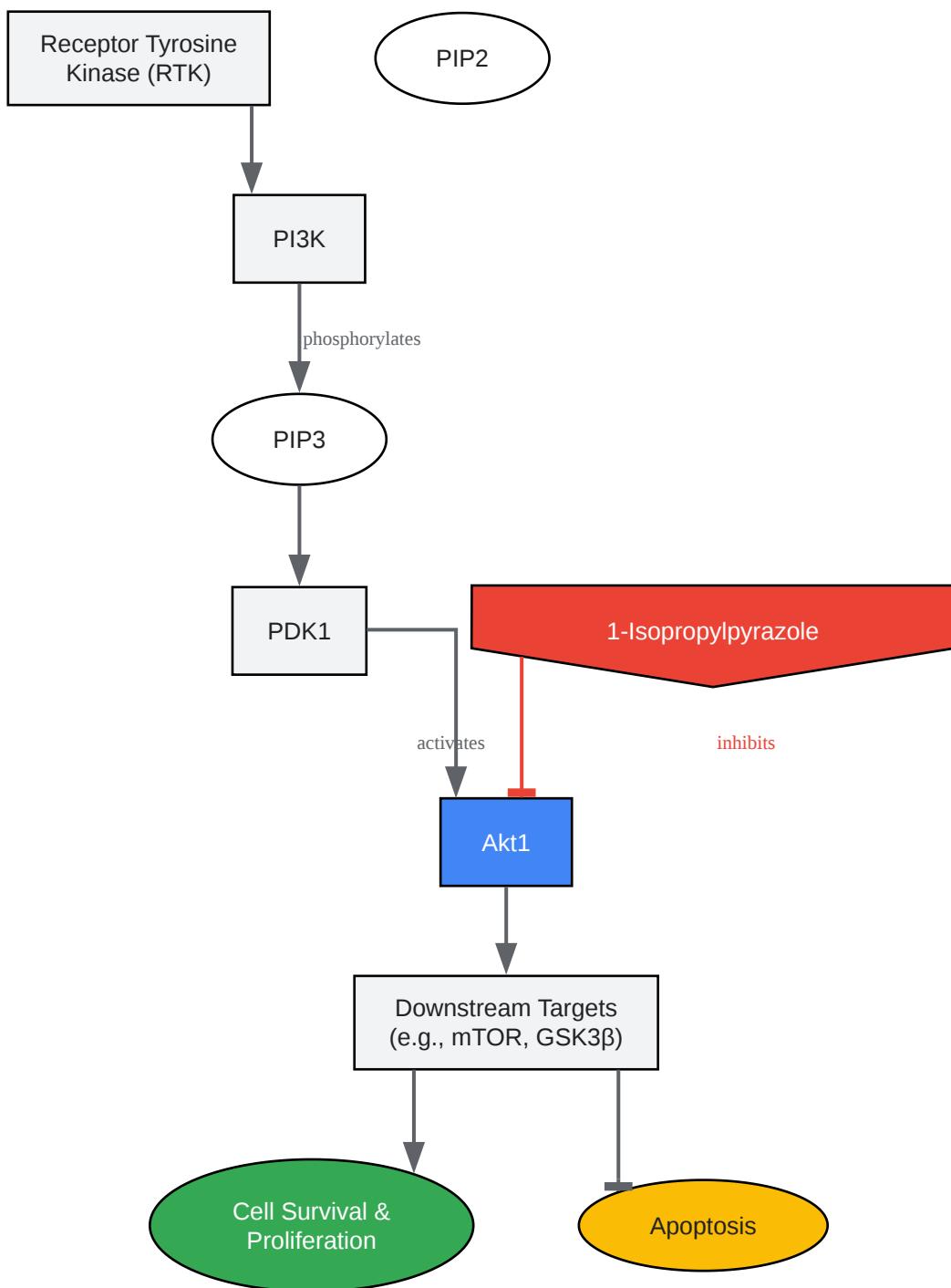
Protocol for Synthesis of **1-Isopropylpyrazole**:

- Reaction Setup: In a chemical fume hood, equip a round-bottom flask with a magnetic stir bar and a reflux condenser.
- Reagents: To the flask, add pyrazole, a suitable base (e.g., sodium hydride or potassium carbonate), and a polar aprotic solvent (e.g., dimethylformamide or tetrahydrofuran).[1]
- Alkylation: While stirring, add the isopropyl halide (e.g., 2-bromopropane) to the mixture.
- Reaction: Heat the reaction mixture to the desired temperature (e.g., 80-120 °C) and monitor the progress of the reaction using an appropriate analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).[1]

- **Workup:** Upon completion, cool the reaction mixture to room temperature. Quench the reaction appropriately (e.g., with water if NaH was used).
- **Extraction:** Extract the product into a suitable organic solvent. Wash the organic layer with brine, dry it over an anhydrous salt (e.g., MgSO₄), and filter.
- **Purification:** Concentrate the filtrate under reduced pressure and purify the crude product by distillation or column chromatography.[\[1\]](#)

Biological Activity and Signaling Pathway

1-Isopropylpyrazole has been identified as a potent inhibitor of the Akt1 kinase, a key component of the PI3K/Akt signaling pathway, which is crucial in regulating cell survival, proliferation, and apoptosis.[\[1\]](#) Inhibition of this pathway is a significant area of research in cancer drug development.[\[15\]](#)



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Caption: Inhibition of the Akt1 signaling pathway by **1-Isopropylpyrazole**.

This guide is intended for use by trained professionals and does not replace a thorough review of the Safety Data Sheet (SDS) and institutional safety protocols. Always prioritize safety and handle all chemicals with the appropriate precautions.

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